

Physical properties of 1-Bromo-4-butylbenzene (melting point, boiling point, density)

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Compound of Interest

Compound Name: 1-Bromo-4-butylbenzene

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An In-depth Technical Guide to the Physical Properties of 1-Bromo-4-butylbenzene

This guide provides a comprehensive overview of the key physical properties of **1-Bromo-4-butylbenzene**, a significant compound in organic synthesis. The information is tailored for researchers, scientists, and professionals in the field of drug development, presenting quantitative data, experimental methodologies, and a logical framework for understanding the interplay of factors governing these properties.

Quantitative Data Summary

The physical properties of **1-Bromo-4-butylbenzene** are summarized in the table below. These values are critical for predicting the compound's behavior in various experimental and industrial settings.

Physical Property	Value	Conditions
Melting Point	-25.5 °C	Not specified
Boiling Point	242 - 243.3 °C	at 760 mmHg[1][2]
Density	1.208 g/mL	at 25 °C[3][4]

Experimental Protocols

The determination of the physical properties of a compound like **1-Bromo-4-butylbenzene** relies on established laboratory techniques. While specific experimental reports for this compound are not detailed, the following are general and widely accepted protocols for determining melting point, boiling point, and density for aryl halides.

2.1 Melting Point Determination

The melting point of a substance is the temperature at which it transitions from a solid to a liquid state. For a pure crystalline compound, this transition occurs over a narrow temperature range. The capillary method is a common technique for determining the melting point.

- **Sample Preparation:** A small amount of the solid compound is finely powdered.[5] The open end of a capillary tube is then pressed into the powder.[5] The tube is inverted and tapped gently to pack the solid into the sealed end, aiming for a sample height of 2-3 mm.[6]
- **Apparatus:** A melting point apparatus, such as a Mel-Temp or a Thiele tube, is used.[7] The capillary tube is placed in the apparatus, which is then heated slowly.[7]
- **Measurement:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has turned into a liquid is the end of the range.[7] For accurate results, the heating rate should be slow, around 1-2°C per minute, especially near the expected melting point.[6][8]

2.2 Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure. Two common methods for its determination are the Thiele tube method and the reflux method.

- **Thiele Tube Method:** This technique is suitable for small sample volumes.[9] A small amount of the liquid is placed in a small test tube, and a capillary tube, sealed at one end, is placed inverted inside it.[9] This assembly is attached to a thermometer and heated in a Thiele tube containing oil.[9] As the temperature rises, air trapped in the capillary tube expands and escapes. When the liquid's boiling point is reached, a continuous stream of bubbles will emerge from the capillary tube.[9] The heat source is then removed, and the temperature at which the liquid is drawn into the capillary tube upon cooling is recorded as the boiling point.
[9]

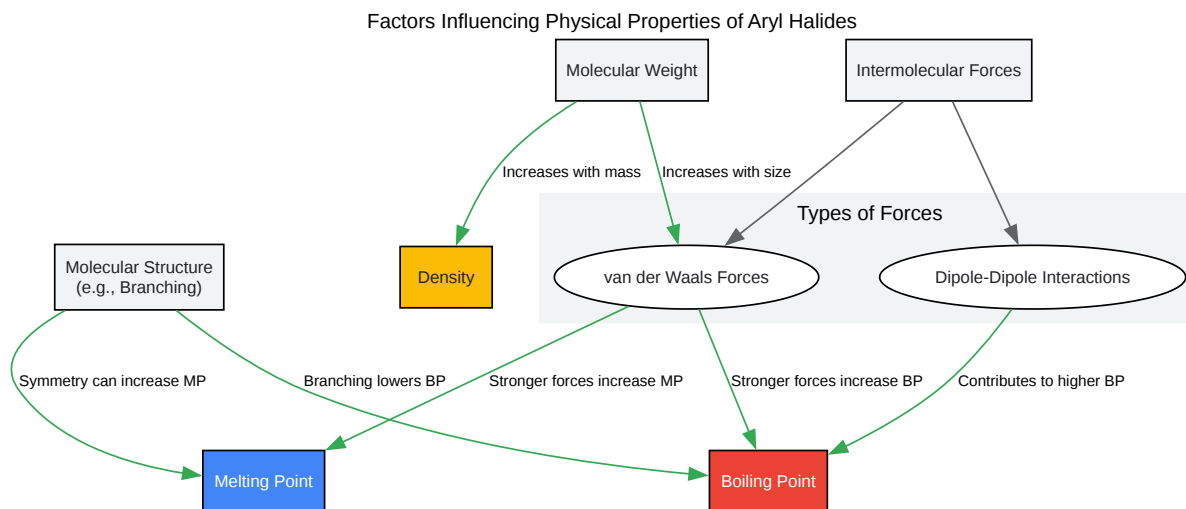
- Reflux Method: A larger volume of the liquid is placed in a flask with a few boiling chips and fitted with a condenser.[9] The liquid is heated to a boil. The vapor rises, condenses, and flows back into the flask. A thermometer is positioned so that its bulb is just below the side arm of the condenser to accurately measure the temperature of the vapor that is in equilibrium with the boiling liquid.[10] This stable temperature reading is the boiling point.[11]

2.3 Density Determination

The density of a liquid is its mass per unit volume. While the search results provided density values, they did not detail the specific experimental protocols used for **1-Bromo-4-butylbenzene**. Generally, the density of a liquid can be determined using a pycnometer or a hydrometer. A pycnometer is a flask with a specific volume that is weighed empty, then filled with the liquid and weighed again. The density is calculated from the mass of the liquid and the known volume of the pycnometer.

Factors Influencing Physical Properties of Aryl Halides

The physical properties of aryl halides, including **1-Bromo-4-butylbenzene**, are governed by several interrelated molecular and intermolecular factors. The following diagram illustrates these relationships.



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Factors affecting physical properties of aryl halides.

Aryl halides generally exhibit higher boiling points than alkyl halides with the same number of carbons due to the larger size and shape of the benzene ring, which leads to stronger van der Waals forces.^[12] The boiling points of aryl halides increase with the increasing atomic weight of the halogen atom.^[13] Similarly, the density of these compounds also tends to increase with the molecular weight.^{[12][14]} Aryl halides are typically insoluble in water.^{[12][13]}

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